Technical Guide: Solubility and Stability Characterization of Cyclopentyl Carbamate

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Compound of Interest

Compound Name:	*Cyclopentyl carbamate*
CAS No.:	*4144-77-8*
Cat. No.:	*B188677*

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Executive Summary

Cyclopentyl carbamate (CAS: 1112-25-0 and derivatives) represents a critical structural motif in medicinal chemistry, often utilized as a prodrug linker or a pharmacophore to modulate lipophilicity and metabolic stability. As a secondary alkyl carbamate, its physicochemical behavior occupies a distinct niche between the highly reactive primary carbamates and the sterically hindered tertiary variants.

This guide provides a comprehensive technical analysis of the solubility thermodynamics and hydrolytic stability of **cyclopentyl carbamate**. It is designed for formulation scientists and medicinal chemists, moving beyond basic properties to explore the mechanistic kinetics governing its degradation and the protocols required for rigorous characterization.

Part 1: Physicochemical Profile & Molecular Architecture[1]

The stability and solubility of **cyclopentyl carbamate** are dictated by the interplay between the polar carbamate head group (

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) and the lipophilic cyclopentyl tail.

Structural Determinants[2]

- Lipophilicity (LogP): The cyclopentyl ring contributes significantly to lipophilicity. The estimated LogP resides in the range of 0.6 – 1.5, depending on substitution. This suggests moderate permeability but limited aqueous solubility compared to lower alkyl carbamates.
- Hydrogen Bonding: The molecule acts as both a hydrogen bond donor (

) and acceptor (

  ,

). This duality facilitates solubility in polar aprotic solvents (DMSO, DMF) but creates a complex solvation shell in water.
- Steric Effects: The secondary carbon of the cyclopentyl group provides moderate steric hindrance. This protects the carbonyl from nucleophilic attack more effectively than an ethyl group, but less so than a tert-butyl group.

Predicted Solubility Profile

Solvent System	Predicted Solubility	Thermodynamic Driver
Water (pH 7.0)	Low to Moderate (1–10 mg/mL)	Limited by hydrophobic effect of the cyclopentyl ring.
Ethanol / Methanol	High (>100 mg/mL)	Favorable dipole-dipole interactions and H-bonding.
DMSO	Very High	Strong H-bond acceptance breaks crystal lattice energy.
Octanol	Moderate	Partitioning driven by lipophilic cyclopentyl interaction.

Part 2: Hydrolytic Stability & Degradation Kinetics[1][3]

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Understanding the degradation mechanism is vital for formulation. Carbamates are generally stable at neutral pH but susceptible to hydrolysis under stress conditions.

Acid-Catalyzed Hydrolysis ( )

In acidic media, the mechanism typically follows an AAc2 pathway (Acid-catalyzed, Acyl-oxygen cleavage, bimolecular).

- Protonation: The carbonyl oxygen is protonated, increasing the electrophilicity of the carbonyl carbon.
- Nucleophilic Attack: Water attacks the carbonyl carbon, forming a tetrahedral intermediate.
- Collapse: The intermediate collapses, expelling the alcohol (cyclopentanol) and carbamic acid (which spontaneously decomposes to

  and

).

Base-Catalyzed Hydrolysis ( )

In basic media, secondary alkyl carbamates containing an N-H bond often degrade via the E1cB mechanism (Elimination Unimolecular conjugate Base), which is distinct from standard ester hydrolysis.

- Deprotonation: The N-H proton is acidic (

). Hydroxide removes this proton, creating a carbamate anion.
- Elimination: The anion eliminates the alkoxide (cyclopentoxide) to form an Isocyanate intermediate.
- Decomposition: The isocyanate reacts rapidly with water to form an amine and

  .

Mechanistic Visualization

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The following diagram illustrates the divergent pathways based on pH environment.

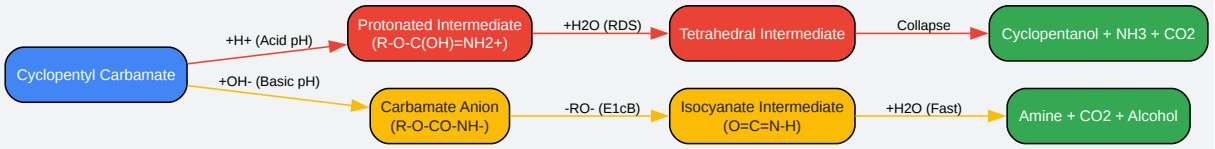

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Figure 1: Divergent hydrolysis pathways for **cyclopentyl carbamate**. Acidic conditions favor nucleophilic attack (AAc2), while basic conditions favor elimination (E1cB) via an isocyanate intermediate.

Part 3: Experimental Protocols

To generate regulatory-grade data (E-E-A-T), researchers must use validated protocols. The following methodologies are adapted from ICH Q1A (R2) guidelines.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

Objective: Determine the saturation solubility in various buffers.

- Preparation: Excess solid **cyclopentyl carbamate** is added to 5 mL of media (pH 1.2, 4.5, 6.8, and Water) in glass vials.
- Equilibration: Vials are agitated at 37°C ± 0.5°C for 24 to 48 hours.
  - Note: 24 hours is usually sufficient, but 48 hours confirms equilibrium.
- Separation: Filter suspension through a 0.45 µm PVDF syringe filter (pre-saturated to prevent drug adsorption).
  - Critical Step: Discard the first 1 mL of filtrate to ensure filter saturation.
- Quantification: Analyze filtrate via HPLC-UV (typically 200–210 nm detection) or LC-MS.

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- Calculation:

  .

Protocol B: Forced Degradation (pH-Rate Profile)

Objective: Establish the kinetic stability constants (

).

- Stock Solution: Prepare a 1 mg/mL stock in Acetonitrile or Methanol.
- Stress Conditions: Spike stock into buffers at 37°C and 60°C (Accelerated):
  - 0.1 N HCl (pH ~1.2)
  - Phosphate Buffer (pH 7.4)
  - 0.1 N NaOH (pH ~13)
  - Oxidative: 3%

    (Optional, to test oxidative liability of the ring).
- Sampling: Aliquot samples at T=0, 1h, 4h, 8h, 24h, and 48h.
- Quenching: Immediately neutralize acid/base samples to pH 7.0 to stop the reaction before analysis.
- Data Analysis: Plot

  vs. Time. The slope represents

  .
  - Half-life Calculation:

    .

Workflow Visualization: Stability Testing

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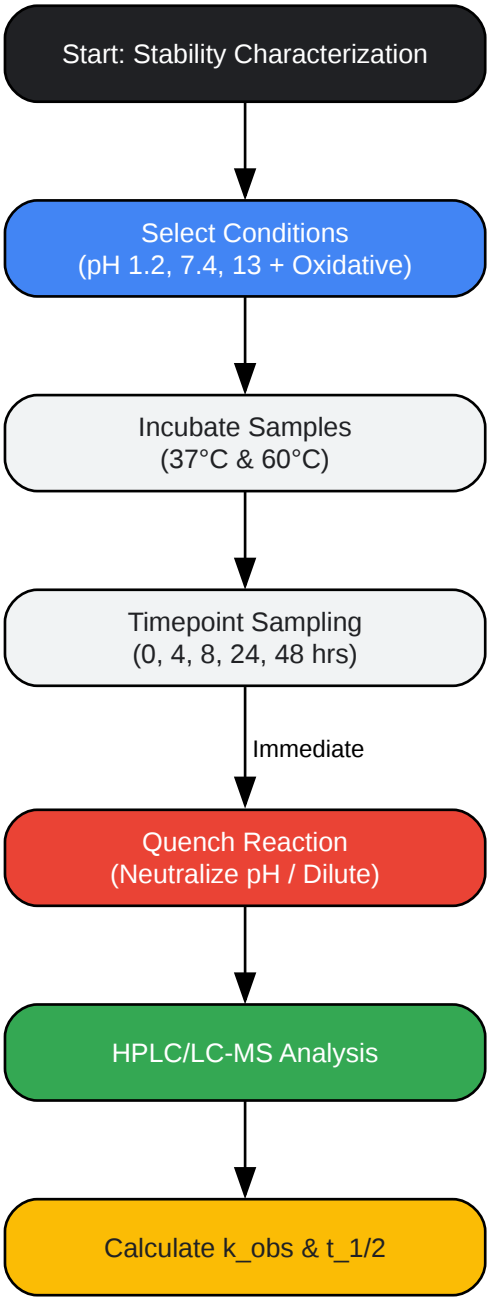

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Figure 2: Step-by-step workflow for forced degradation studies compliant with ICH guidelines.

Part 4: Biological Implications (ADME)

For drug development professionals, the stability of **cyclopentyl carbamate** translates directly to pharmacokinetics.

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- Plasma Stability: Carbamates are often resistant to plasma esterases compared to simple esters. However, the cyclopentyl group is lipophilic enough to bind to Carboxylesterase 1 (CES1).
    - Prediction: Expect moderate half-life in human plasma (>2 hours), but faster degradation in rodent plasma due to higher esterase activity.
- Metabolic Soft Spots:
    - Hydroxylation: The cyclopentyl ring is susceptible to CYP450-mediated oxidation (typically at the C3 or C4 position), leading to a more polar metabolite that may undergo glucuronidation.

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